

# Application Notes and Protocols for (Z)-2-Hexenoic Acid in Organic Synthesis

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## Compound of Interest

Compound Name: (Z)-2-Hexenoic acid

Cat. No.: B074312

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## Introduction

**(Z)-2-Hexenoic acid** is a medium-chain fatty acid with the chemical formula  $C_6H_{10}O_2$ .<sup>[1]</sup> Its structure, featuring a cis-configured double bond conjugated to a carboxylic acid, makes it a versatile starting material in organic synthesis. This document provides detailed application notes and experimental protocols for the utilization of **(Z)-2-Hexenoic acid** in the synthesis of various organic molecules, including esters and amides, which have applications in flavor and fragrance industries, natural product synthesis, and potentially in the development of bioactive compounds.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **(Z)-2-Hexenoic acid** is presented in Table 1.

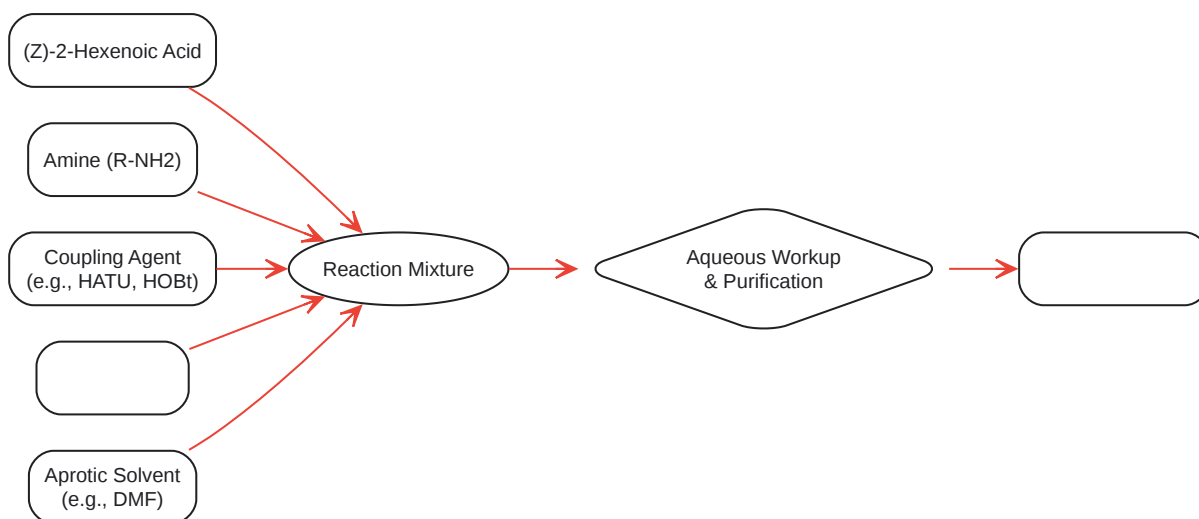
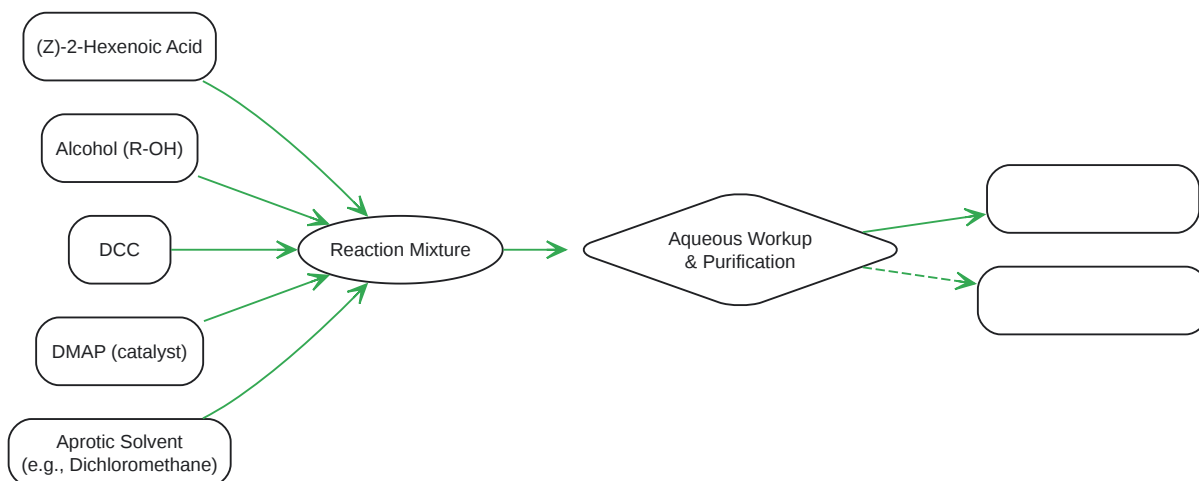
Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>2</sub>	[1]
Molecular Weight	114.14 g/mol	[1]
CAS Number	1577-28-2	[1]
Appearance	Colorless to pale yellow liquid	
Boiling Point	216-217 °C at 760 mmHg	
Solubility	Soluble in alcohol	

## Applications in Organic Synthesis

**(Z)-2-Hexenoic acid** serves as a valuable precursor for a variety of chemical transformations, primarily involving the carboxylic acid moiety and the carbon-carbon double bond.

## Synthesis of (Z)-2-Hexenoate Esters

Esters of **(Z)-2-Hexenoic acid** are of interest in the flavor and fragrance industry and as intermediates in the synthesis of natural products. A general and mild method for their preparation is the Steglich esterification.



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## References

- 1. (Z)-Hex-2-enoic acid | C<sub>6</sub>H<sub>10</sub>O<sub>2</sub> | CID 12467038 - PubChem [pubchem.ncbi.nlm.nih.gov]
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